

Physicochemical properties of 1-(3-(Trifluoromethyl)phenyl)cyclopropanamine hydrochloride

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Compound of Interest

Compound Name: 1-(3-(Trifluoromethyl)phenyl)cyclopropanamine hydrochloride

Cat. No.: B1429154

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Introduction & Molecular Overview

Significance in Medicinal Chemistry

The incorporation of fluorine atoms into drug candidates is a cornerstone of modern medicinal chemistry, utilized to fine-tune a molecule's pharmacokinetic and pharmacodynamic profile. The trifluoromethyl ($-\text{CF}_3$) group, in particular, is a powerful bioisostere for other chemical groups and can drastically alter a compound's properties.^[1] Its strong electron-withdrawing nature and lipophilicity can improve membrane permeability, block metabolic degradation at the site of substitution, and enhance interactions with biological targets.^[2] The cyclopropyl ring provides a rigid, three-dimensional element, which can confer conformational constraint and novel steric interactions within a receptor's binding pocket. Consequently, **1-(3-(Trifluoromethyl)phenyl)cyclopropanamine hydrochloride** serves as a crucial intermediate for synthesizing more complex molecules with potential therapeutic applications, including as neurokinin receptor antagonists.^[2]

Chemical Identity

A precise understanding of the compound's identity is the foundation for all subsequent analysis. The key identifiers are summarized below.

Property	Value	Source
IUPAC Name	1-[3-(trifluoromethyl)phenyl]cyclopropan-1-amine;hydrochloride	[3]
CAS Number	1108698-58-3	[3]
Molecular Formula	C ₁₀ H ₁₁ ClF ₃ N	[3]
Molecular Weight	237.65 g/mol	[3]
Canonical SMILES	<chem>C1CC1(C2=CC(=CC=C2)C(F)(F)F)N.Cl</chem>	[3]
InChIKey	XHYOSQM VVNPZEP-UHFFFAOYSA-N	[3]

Structural Elucidation

The molecule consists of a central cyclopropane ring. One carbon of this ring is bonded to both a primary amine group (–NH₂) and a phenyl group. This phenyl group is substituted at the meta- (3-) position with a trifluoromethyl group (–CF₃). The compound is supplied as a hydrochloride salt, meaning the basic amine group is protonated (–NH₃⁺) and associated with a chloride ion (Cl[–]).

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References

- 1. mdpi.com [mdpi.com]
- 2. Buy 1-(3-(Trifluoromethyl)phenyl)cyclopropanamine | 503417-34-3 [smolecule.com]
- 3. 1-(3-(Trifluoromethyl)phenyl)cyclopropanamine hydrochloride | C₁₀H₁₁ClF₃N | CID 68472795 - PubChem [pubchem.ncbi.nlm.nih.gov]

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